

physical and chemical properties of Xenon-133 gas

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Compound of Interest

Compound Name: Xenon-133

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An In-depth Technical Guide on the Core Physical and Chemical Properties of **Xenon-133** Gas
For Researchers, Scientists, and Drug Development Professionals

Abstract

Xenon-133 (^{133}Xe) is a radionuclide of the noble gas xenon, widely utilized in nuclear medicine for diagnostic imaging. Its unique physicochemical properties, particularly its chemical inertness and suitable radioactive decay characteristics, make it an invaluable tool for evaluating pulmonary function and measuring cerebral blood flow. This technical guide provides a comprehensive overview of the core physical and chemical properties of **Xenon-133** gas, detailed experimental protocols for its primary applications, and visualizations to illustrate key processes.

Physical and Radiological Properties

Xenon-133 is a colorless and odorless gas.[1] As a noble gas, it is physiologically inert in the concentrations used for diagnostic procedures.[2][3] Its clinical utility is derived from its radioactive properties, which allow for external imaging. ^{133}Xe is a product of uranium-235 fission in nuclear reactors.[2][4]

The key physical and radiological data for **Xenon-133** are summarized in the table below.

Table 1: Physical and Radiological Properties of **Xenon-133**

Property	Value
Atomic Number	54[1]
Atomic Mass	132.90591 g/mol [5][6]
Physical Half-Life	5.243 - 5.27 days[4][7]
Biological Half-Life	Approximately 30 seconds to minutes[1][4][8]
Boiling Point	-108 °C[1]
Appearance	Colorless gas[1]

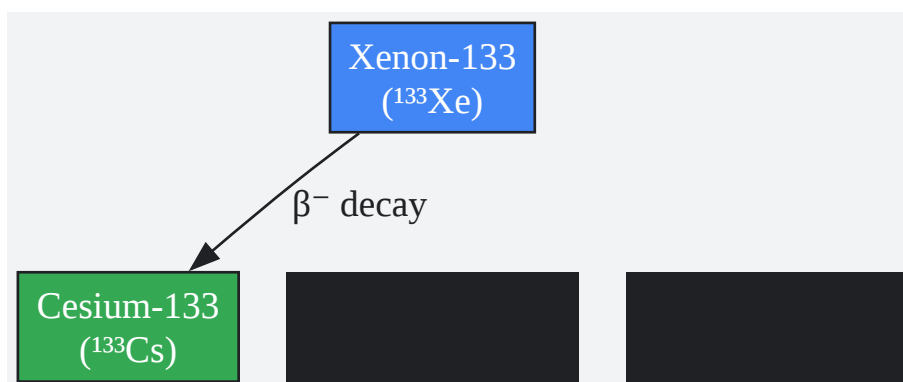
| Odor | Odorless[1] |

The radioactive decay of **Xenon-133** is central to its application. It undergoes beta-minus decay to a stable daughter nuclide, Cesium-133.[4] This decay is accompanied by the emission of gamma rays, which are detected by a gamma camera for imaging.[9]

Table 2: Decay Characteristics of **Xenon-133**

Property	Value
Decay Mode	Beta-minus (β^-) decay[4]
Principal Gamma Emission Energy	81.0 keV[4][10]
Principal Beta (β^-) Emission Energy (Max)	346 keV[8]

| Decay Product | Cesium-133 (stable) |



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Caption: Radioactive decay pathway of **Xenon-133**.

Chemical Properties

As a noble gas, **Xenon-133** is characterized by its chemical inertness.^[3] Its outermost electron shell is complete, making it highly stable and non-reactive under physiological conditions.

- **Reactivity:** **Xenon-133** does not participate in chemical reactions within the body.^{[3][9]} This ensures that its distribution is governed by physiological processes such as ventilation and perfusion, rather than biochemical interactions.^[3]
- **Solubility:** It is a diffusible gas that passes freely through cell membranes, exchanging between blood and tissue.^{[10][11]} **Xenon-133** tends to concentrate more in body fat than in blood, plasma, or aqueous solutions due to its lipophilic properties.^{[1][12]}

Experimental Protocols

The clinical applications of **Xenon-133** primarily involve the evaluation of pulmonary function and the assessment of cerebral blood flow.^{[7][13]}

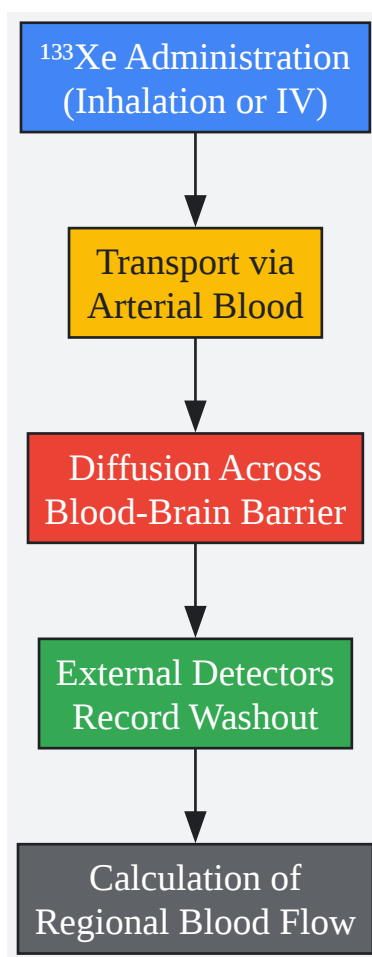
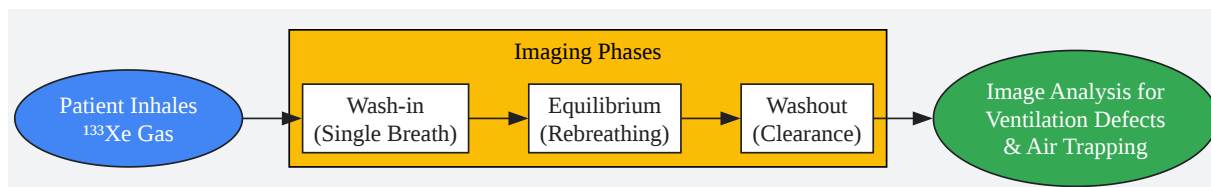
Pulmonary Ventilation Study

Xenon-133 ventilation scintigraphy is a common procedure in nuclear medicine for assessing regional lung ventilation.^[7]

Methodology:

- **Patient Preparation:** The patient is positioned, either sitting or supine, in front of a gamma camera.^[14] A tightly fitting face mask or mouthpiece is applied, connected to a closed xenon delivery and rebreathing system equipped with a charcoal trap to collect the exhaled gas.^[14]
- **Administration:** A dose of 370-740 MBq (10-20 mCi) of **Xenon-133** gas is administered via inhalation.^{[4][14]}
- **Imaging Phases:** The study consists of three distinct phases:

- Wash-in (First Breath): The patient takes a deep breath of the **Xenon-133** gas and holds it for as long as possible (e.g., 10 seconds).[14][15] An initial image is acquired, showing the distribution of the initial breath of gas.
- Equilibrium: The patient rebreathes the **Xenon-133**/air mixture in the closed system for several minutes (typically 3-5 minutes) until the gas has equilibrated throughout the aerated portions of the lungs.[15][16] Images taken during this phase represent the total lung volume.[16]
- Washout: The system is opened to room air, and the patient exhales the **Xenon-133** into the trap.[15] Sequential images are acquired for several minutes to visualize the clearance of the gas from the lungs.[16] Delayed clearance or retention of **Xenon-133** is indicative of air trapping, a sign of obstructive airway disease.[15]



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